

Application Notes and Protocols: 3-Methyl-1-octadecylimidazolium chloride Solutions

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Compound of Interest

Compound Name: 3-Methyl-1-octadecylimidazolium chloride

Cat. No.: B069637

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols for the preparation and use of **3-Methyl-1-octadecylimidazolium chloride** solutions in common laboratory settings. This long-chain imidazolium salt, a type of ionic liquid, is of increasing interest for its potential applications in drug delivery and as an antimicrobial agent.

Compound Information

Property	Value	Source
Chemical Name	3-Methyl-1-octadecylimidazolium chloride	-
CAS Number	171058-19-8	[1]
Molecular Formula	C ₂₂ H ₄₃ ClN ₂	-
Molecular Weight	371.04 g/mol	-
Appearance	Off-white to pale yellow crystalline chunks	

Safety and Handling

3-Methyl-1-octadecylimidazolium chloride is irritating to the eyes, respiratory system, and skin. It is also hygroscopic and should be stored in a cool, dry place in a tightly sealed container to protect from moisture. When handling, appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat, should be worn. Work in a well-ventilated area or under a chemical fume hood.

First Aid Measures:

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes.
- Skin Contact: Flush skin with plenty of water for at least 15 minutes and remove contaminated clothing.
- Inhalation: Move to fresh air. If breathing is difficult, give oxygen.
- Ingestion: Do NOT induce vomiting. Rinse mouth with water.

Solubility Data

Quantitative solubility data for **3-Methyl-1-octadecylimidazolium chloride** in common laboratory solvents is not readily available in the literature. However, based on the behavior of similar long-chain ionic liquids, a general solubility profile can be inferred. The solubility of 1-dodecyl-3-methylimidazolium chloride (a shorter-chain analogue) has been shown to decrease in primary alcohols as the alcohol's molecular weight increases. It is expected that **3-Methyl-1-octadecylimidazolium chloride** will have limited solubility in water and higher solubility in alcohols and other organic solvents. Empirical determination of solubility is recommended for specific applications.

Solvent	Expected Solubility Profile
Water	Low to sparingly soluble
Ethanol	Soluble
Methanol	Soluble
Dimethyl Sulfoxide (DMSO)	Soluble

Experimental Protocols

Preparation of a Stock Solution

This protocol describes the preparation of a 10 mM stock solution of **3-Methyl-1-octadecylimidazolium chloride** in ethanol. This stock solution can then be used for further dilutions in various assays.

Materials:

- **3-Methyl-1-octadecylimidazolium chloride**
- Absolute ethanol
- Analytical balance
- Volumetric flask (e.g., 10 mL)
- Spatula
- Weighing paper
- Magnetic stirrer and stir bar (optional)

Procedure:

- Calculate the required mass: To prepare 10 mL of a 10 mM solution, calculate the mass of **3-Methyl-1-octadecylimidazolium chloride** needed:
 - $\text{Mass (g)} = \text{Molarity (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$
 - $\text{Mass (g)} = 0.010 \text{ mol/L} \times 0.010 \text{ L} \times 371.04 \text{ g/mol} = 0.0371 \text{ g (or 37.1 mg)}$
- Weigh the compound: Carefully weigh out approximately 37.1 mg of **3-Methyl-1-octadecylimidazolium chloride** onto weighing paper using an analytical balance.
- Dissolve the compound: Transfer the weighed compound into a 10 mL volumetric flask.

- **Add solvent:** Add a small amount of absolute ethanol to the volumetric flask to dissolve the compound. Gently swirl the flask to aid dissolution. A magnetic stirrer can be used for gentle agitation if needed.
- **Bring to volume:** Once the solid is completely dissolved, add absolute ethanol to the flask until the bottom of the meniscus reaches the 10 mL calibration mark.
- **Mix thoroughly:** Cap the flask and invert it several times to ensure the solution is homogeneous.
- **Storage:** Store the stock solution in a tightly sealed container at room temperature, protected from light and moisture.

Determination of Minimum Inhibitory Concentration (MIC)

This protocol outlines the broth microdilution method to determine the MIC of **3-Methyl-1-octadecylimidazolium chloride** against a bacterial strain.

Materials:

- **3-Methyl-1-octadecylimidazolium chloride** stock solution (e.g., 10 mM in a suitable solvent that does not inhibit bacterial growth at the tested concentrations)
- Bacterial culture in the logarithmic growth phase
- Cation-adjusted Mueller-Hinton Broth (CAMHB)
- Sterile 96-well microtiter plates
- Pipettes and sterile tips
- Incubator

Procedure:

- **Prepare dilutions:**

- Add 100 μ L of sterile CAMHB to wells 2 through 12 of a 96-well plate.
- Add 200 μ L of the **3-Methyl-1-octadecylimidazolium chloride** stock solution to well 1.
- Perform a 2-fold serial dilution by transferring 100 μ L from well 1 to well 2, mixing well, and then transferring 100 μ L from well 2 to well 3, and so on, down to well 10. Discard 100 μ L from well 10.
- Well 11 will serve as a growth control (no compound).
- Well 12 will serve as a sterility control (no bacteria).
- Prepare bacterial inoculum: Dilute the bacterial culture in CAMHB to a final concentration of approximately 5×10^5 colony-forming units (CFU)/mL.
- Inoculate the plate: Add 100 μ L of the diluted bacterial suspension to wells 1 through 11. Do not add bacteria to well 12.
- Incubate: Cover the plate and incubate at 37°C for 18-24 hours.
- Determine MIC: The MIC is the lowest concentration of **3-Methyl-1-octadecylimidazolium chloride** that completely inhibits visible bacterial growth.

In Vitro Cytotoxicity Assay

This protocol provides a general method for assessing the cytotoxicity of **3-Methyl-1-octadecylimidazolium chloride** on a mammalian cell line using a standard MTT assay.

Materials:

- Mammalian cell line (e.g., HeLa, HEK293)
- Complete cell culture medium (e.g., DMEM with 10% FBS)
- **3-Methyl-1-octadecylimidazolium chloride** stock solution (sterilized by filtration)
- MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) solution
- DMSO

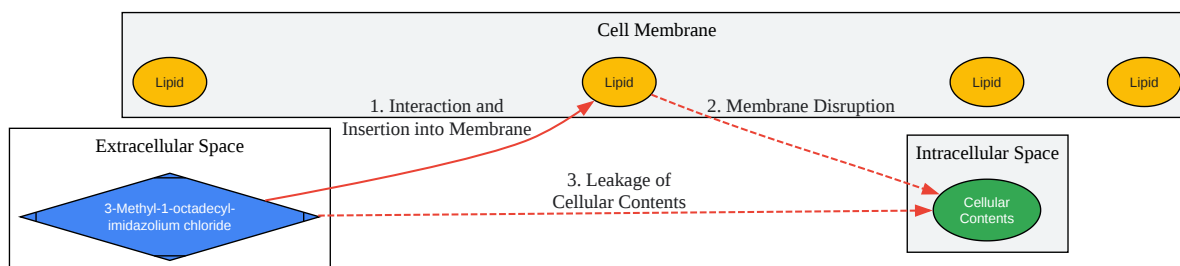
- Sterile 96-well cell culture plates
- Pipettes and sterile tips
- CO2 incubator
- Microplate reader

Procedure:

- Cell seeding: Seed the cells into a 96-well plate at a density of 5,000-10,000 cells per well in 100 μ L of complete medium and incubate for 24 hours at 37°C in a 5% CO2 atmosphere.
- Compound treatment: Prepare serial dilutions of the **3-Methyl-1-octadecylimidazolium chloride** stock solution in complete medium. Remove the old medium from the cells and add 100 μ L of the diluted compound solutions to the wells. Include a vehicle control (medium with the same concentration of the solvent used for the stock solution) and an untreated control.
- Incubate: Incubate the plate for 24, 48, or 72 hours at 37°C in a 5% CO2 atmosphere.
- MTT assay:
 - Add 10 μ L of MTT solution (5 mg/mL in PBS) to each well and incubate for 2-4 hours at 37°C.
 - Remove the medium and add 100 μ L of DMSO to each well to dissolve the formazan crystals.
 - Shake the plate for 5 minutes to ensure complete dissolution.
- Measure absorbance: Read the absorbance at 570 nm using a microplate reader.
- Data analysis: Calculate the percentage of cell viability relative to the untreated control.

Visualizations

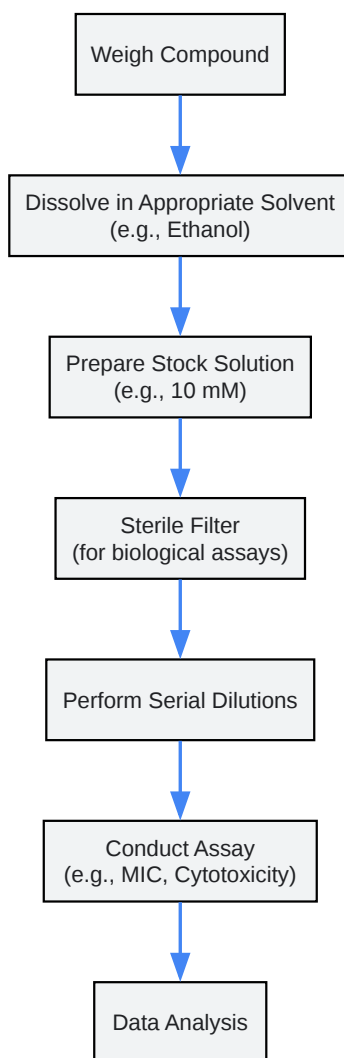
The primary mechanism of action for many long-chain ionic liquids involves the disruption of the cell membrane. The following diagram illustrates this process.



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Caption: Mechanism of cell membrane disruption by **3-Methyl-1-octadecylimidazolium chloride**.

The following workflow outlines the general steps for preparing and testing a solution of **3-Methyl-1-octadecylimidazolium chloride**.



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Caption: General workflow for the preparation and use of **3-Methyl-1-octadecylimidazolium chloride** solutions.

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References

- 1. 3-METHYL-1-OCTADECYLIMIDAZOLIUM CHLORIDE | 171058-19-8
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